

# Application Note: Comprehensive Analytical Characterization of 3-Isopropylpiperidin-4-one HCl

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 3-Isopropylpiperidin-4-one hcl

CAS No.: 1425366-30-8

Cat. No.: B3102789

[Get Quote](#)

**Abstract:** This document provides a comprehensive guide to the analytical methods for the structural elucidation, purity assessment, and physicochemical characterization of 3-Isopropylpiperidin-4-one Hydrochloride (HCl). As a crucial intermediate in pharmaceutical synthesis, ensuring its identity, purity, and stability is paramount for drug development and quality control. This application note details optimized protocols for High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, and Thermal Analysis (TGA/DSC). The methodologies are designed for researchers, analytical scientists, and drug development professionals, emphasizing not just the procedural steps but the scientific rationale behind them, in alignment with regulatory expectations for analytical method validation.<sup>[1]</sup>

## Introduction: The Analytical Imperative for Pharmaceutical Intermediates

**3-Isopropylpiperidin-4-one HCl** is a heterocyclic ketone building block used in the synthesis of various active pharmaceutical ingredients (APIs). The structural integrity and purity of this intermediate directly impact the quality, safety, and efficacy of the final drug product. Therefore, a robust, multi-faceted analytical strategy is not merely a regulatory requirement but a foundational element of quality assurance in pharmaceutical manufacturing.[2]

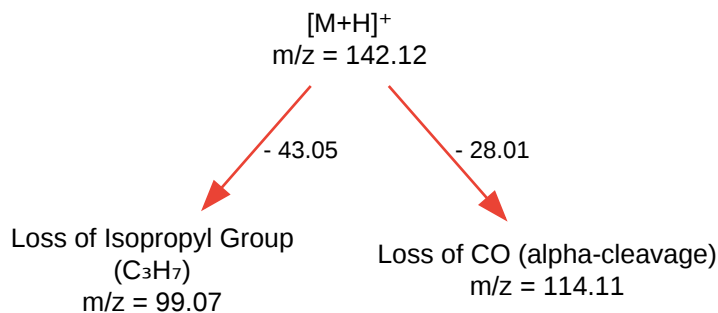
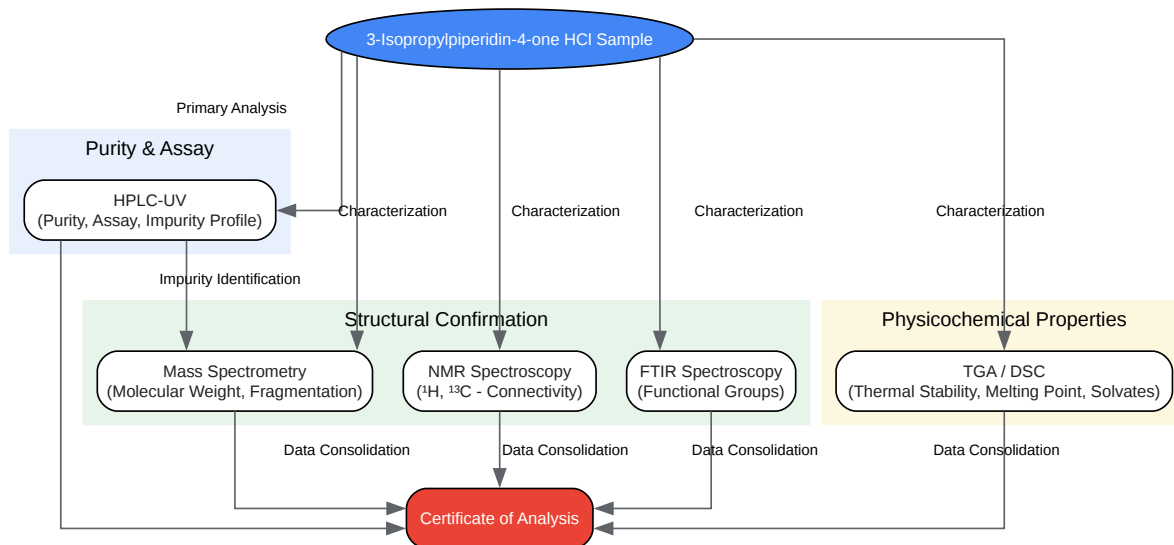
This guide presents an integrated approach, leveraging orthogonal analytical techniques to build a complete profile of **3-Isopropylpiperidin-4-one HCl**. Each method provides a unique piece of the puzzle, and together, they offer a self-validating system for characterization.

## Physicochemical Properties of 3-Isopropylpiperidin-4-one

| Property                       | Value                             | Source |
|--------------------------------|-----------------------------------|--------|
| CAS Number                     | 150668-81-8                       | [3]    |
| Molecular Formula              | C <sub>8</sub> H <sub>15</sub> NO | [3]    |
| Molecular Weight               | 141.21 g/mol                      | [3]    |
| Hydrochloride Salt MW          | 177.67 g/mol                      | N/A    |
| Topological Polar Surface Area | 29.1 Å <sup>2</sup>               | [3]    |
| Hydrogen Bond Donors           | 1                                 | [3]    |
| Hydrogen Bond Acceptors        | 2                                 | [3]    |

## Integrated Analytical Workflow

A comprehensive characterization of a pharmaceutical intermediate involves a logical flow of analyses, starting from purity assessment and moving towards detailed structural and physical property confirmation.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

**Sources**

- [1. Analytical Method Validation \(AMV\) in Pharmaceuticals | Pharmaguideline \[pharmaguideline.com\]](#)
- [2. resolvemass.ca \[resolvemass.ca\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
- To cite this document: BenchChem. [Application Note: Comprehensive Analytical Characterization of 3-Isopropylpiperidin-4-one HCl]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3102789/docs#application-note-comprehensive-analytical-characterization-of-3-isopropylpiperidin-4-one-hcl>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)

